

A Technical Guide to Nitrosonium Hexafluoroantimonate: From Discovery to Application

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Compound of Interest

Compound Name: *Nitrosonium hexafluoroantimonate*

Cat. No.: *B093022*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Nitrosonium hexafluoroantimonate ($\text{NO}^+\text{SbF}_6^-$) is a powerful oxidizing agent and a versatile reagent in synthetic chemistry. This inorganic compound, consisting of a nitrosonium cation (NO^+) and a hexafluoroantimonate anion (SbF_6^-), has played a significant role in the advancement of various chemical fields since its discovery. This technical guide provides an in-depth exploration of the historical background, discovery, key experimental protocols for its synthesis, and a comprehensive summary of its physicochemical properties. Particular emphasis is placed on providing detailed experimental methodologies and clearly structured quantitative data to serve as a valuable resource for researchers.

Historical Background and Discovery

The study of nitrosonium salts has been a subject of interest for chemists for many years, with early work focusing on their formation and reactivity. The development of potent, non-coordinating anions, such as hexafluoroantimonate (SbF_6^-), was a pivotal step that allowed for the isolation and characterization of highly reactive cations, including the nitrosonium ion.

While the exact first synthesis of **nitrosonium hexafluoroantimonate** is not definitively attributed to a single publication in the readily available literature, its development is intrinsically

linked to the pioneering work in superacid chemistry and the synthesis of related non-coordinating anions. The work of notable chemists such as George A. Olah in the mid-20th century on carbocations and superacids laid the groundwork for the synthesis and stabilization of highly electrophilic species. It is within this broader context of exploring highly reactive inorganic cations that the synthesis and characterization of stable salts like **nitrosonium hexafluoroantimonate** became achievable. The general preparation involves the reaction of a source of the nitrosonium ion with a source of the hexafluoroantimonate anion.

Physicochemical Properties

Nitrosonium hexafluoroantimonate is a white crystalline solid that is highly sensitive to moisture. It is a powerful oxidizing agent due to the electrophilic nature of the nitrosonium cation.

Crystallographic Data

The crystal structure of **nitrosonium hexafluoroantimonate** has been determined to be a cubic system. A key feature of its solid-state structure is the disorder of the nitrosonium cation, where the nitrogen and oxygen atoms are not localized in distinct positions within the crystal lattice.

Parameter	Value
Crystal System	Cubic
Cation	NO^+
Anion	SbF_6^-
Key Feature	Cationic Disorder

Spectroscopic Data

Vibrational spectroscopy is a key tool for the characterization of **nitrosonium hexafluoroantimonate**, providing distinct signatures for both the cation and the anion.

Spectroscopic Data

Infrared (IR) Spectroscopy

Vibrational Mode	Frequency (cm ⁻¹)
v(N-O) stretch of NO ⁺	Strong absorption in the range of 2150 - 2400
Raman Spectroscopy	
Vibrational Mode	Frequency (cm ⁻¹)
v ₁ (A _{1g}) symmetric Sb-F stretch of SbF ₆ ⁻	~650 - 660
v ₂ (E g) Sb-F stretch of SbF ₆ ⁻	~570 - 580
v ₅ (F _{2g}) Sb-F bending mode of SbF ₆ ⁻	~270 - 290

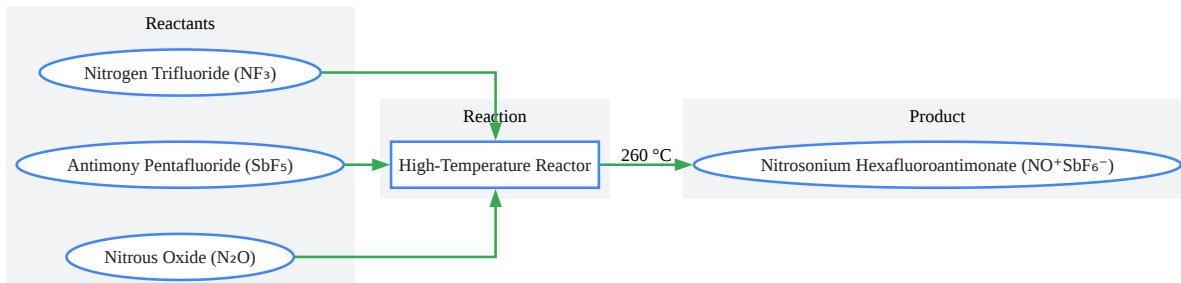
Experimental Protocols

The synthesis of **nitrosonium hexafluoroantimonate** requires anhydrous conditions due to its high moisture sensitivity. Several methods have been developed for its preparation.

Synthesis from Nitrogen Trifluoride, Antimony Pentafluoride, and Nitrous Oxide

A high-yield synthesis of **nitrosonium hexafluoroantimonate** was reported by Karl O. Christe in 1995. This method involves the reaction of nitrogen trifluoride (NF₃), antimony pentafluoride (SbF₅), and nitrous oxide (N₂O) at elevated temperatures.

Experimental Workflow:



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Synthesis of Nitrosonium Hexafluoroantimonate

Procedure:

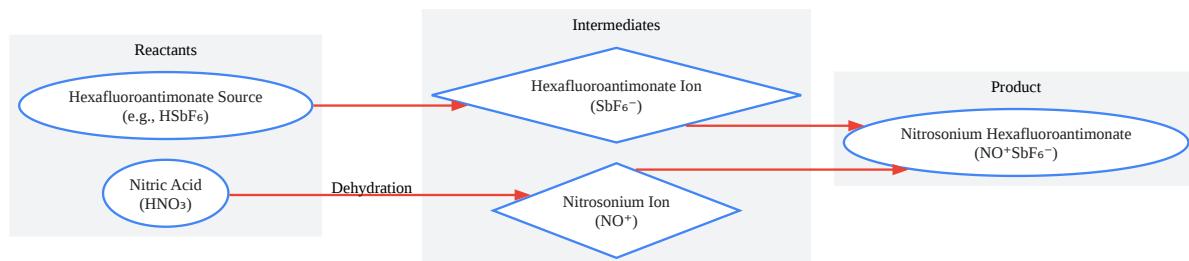
- A passivated stainless steel reactor is charged with antimony pentafluoride (SbF_5).
- The reactor is cooled to $-196\text{ }^\circ\text{C}$, and nitrogen trifluoride (NF_3) and nitrous oxide (N_2O) are condensed into the reactor in a stoichiometric ratio.
- The reactor is heated to $260\text{ }^\circ\text{C}$ and maintained at this temperature for a specified period to allow the reaction to proceed to completion.
- After cooling, the volatile byproducts are removed under vacuum, yielding the solid product, **nitrosonium hexafluoroantimonate**.

Safety Precautions: This reaction involves highly toxic and reactive fluorine compounds and should only be performed by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment.

Synthesis from an Antimonate and Nitric Acid

A more general and classical approach involves the reaction of a hexafluoroantimonate source with a source of the nitrosonium cation, which can be generated from nitric acid.

Logical Relationship of Synthesis:



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General Synthesis Pathway

Procedure:

- Anhydrous hydrogen fluoride is used as a solvent and is cooled in a suitable reaction vessel.
- Hexafluoroantimonic acid (HSbF_6) or another hexafluoroantimonate salt is dissolved or suspended in the anhydrous HF.
- A source of the nitrosonium ion, such as dinitrogen trioxide (N_2O_3) or a mixture of nitric oxide (NO) and nitrogen dioxide (NO_2), is slowly introduced into the reaction mixture.
- The reaction is stirred at a low temperature to facilitate the formation of the **nitrosonium hexafluoroantimonate** precipitate.
- The solid product is isolated by filtration under an inert atmosphere and dried under vacuum.

Applications in Research and Development

Nitrosonium hexafluoroantimonate serves as a powerful one-electron oxidizing agent in both organic and inorganic chemistry. Its utility stems from its ability to abstract an electron from a wide range of substrates, leading to the formation of radical cations. The hexafluoroantimonate anion's non-coordinating nature is crucial, as it does not interfere with the reactivity of the generated cationic species.

In organic synthesis, it is employed in various transformations, including the oxidation of arenes, alkenes, and alkanes. For drug development professionals, its ability to facilitate specific oxidative functionalizations can be a valuable tool in the synthesis of complex molecules. In inorganic chemistry, it is used to synthesize novel metal complexes and to study the electronic properties of materials.

Conclusion

Nitrosonium hexafluoroantimonate is a compound with a rich history intertwined with the development of modern inorganic and superacid chemistry. Its unique properties as a potent and clean oxidizing agent have established it as an indispensable tool for researchers in various scientific disciplines. This guide has provided a comprehensive overview of its historical background, physicochemical properties, detailed experimental protocols for its synthesis, and its applications, aiming to equip researchers, scientists, and drug development professionals with the necessary knowledge to effectively and safely utilize this versatile reagent in their work.

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